

A Comprehensive Guide to the Chemical Resistance of Polydimethylsiloxane (PDMS) to Organic Solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Polydimethylsiloxane	
Cat. No.:	B3030410	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Polydimethylsiloxane (PDMS) is a silicon-based organic polymer widely utilized in research and industry for its unique properties, including optical transparency, biocompatibility, and ease of fabrication. Its application in microfluidics, medical devices, and as a sealant necessitates a thorough understanding of its compatibility with various chemical environments, particularly organic solvents. This technical guide provides an in-depth analysis of the chemical resistance of PDMS, focusing on its interaction with a broad range of organic solvents.

Understanding PDMS-Solvent Interactions: The Principle of "Like Dissolves Like"

The primary mechanism governing the interaction between PDMS and organic solvents is swelling. This phenomenon is largely dictated by the principle of "like dissolves like," which is quantified by the Hildebrand and Hansen solubility parameters. Solvents with solubility parameters similar to that of PDMS (approximately 7.3 cal½cm-3/2) are more likely to be absorbed, causing the polymer matrix to swell.[1][2] This swelling can lead to significant changes in the material's physical and mechanical properties, potentially compromising the integrity and function of PDMS-based devices.

The extent of swelling is a critical parameter in determining the compatibility of PDMS with a specific solvent. It is often expressed as the swelling ratio (S), which can be calculated based



on the change in weight or dimension of the polymer after solvent exposure.[2][3]

Quantitative Analysis of PDMS Swelling in Organic Solvents

The following tables summarize the swelling behavior of PDMS when exposed to a variety of organic solvents. The data has been compiled from multiple sources to provide a comprehensive overview. The swelling ratio is a key indicator of chemical resistance; a ratio close to 1.00 indicates minimal swelling and high resistance, while a higher ratio signifies significant swelling and lower resistance.[2][4]

Table 1: High Swelling Solvents (Swelling Ratio > 1.20)



Organic Solvent	Swelling Ratio (S)
Diisopropylamine	2.13
Triethylamine	1.58
Pentane	1.44
Xylene	1.41
Chloroform	1.39
Diethyl ether	1.38
Tetrahydrofuran (THF)	1.38
Hexane	1.35
Heptane	1.34
Trichloroethylene	1.34
Cyclohexane	1.33
Toluene	1.31
Benzene	1.28
Methylene chloride	1.22
Chlorobenzene	1.22
tert-Butyl alcohol	1.21

Table 2: Moderate Swelling Solvents (Swelling Ratio 1.10 - 1.20)

Organic Solvent	Swelling Ratio (S)
2-Heptanone	1.20
Ethyl acetate	1.18
4-Methyl-2-pentanone	1.16
1,4-Dioxane	1.16



Table 3: Low to No Swelling Solvents (Swelling Ratio < 1.10)

Organic Solvent	Swelling Ratio (S)
Isopropanol	1.09
Cyclopentanone	1.08
Propylene glycol monomethyl ether acetate	1.07
Pyridine	1.06
Acetone	1.06
1-Butanol	1.05
Ethanol	1.04
1-Methoxy-2-propanol	1.03
Dimethyl carbonate	1.03
1-Methyl-2-pyrrolidone	1.03
Methanol	1.02
Dimethylformamide (DMF)	1.02
1,1,3,3-tetramethylurea	1.02
Acetonitrile	1.01
Propylene carbonate	1.01
Trifluoroethanol	1.01
Nitromethane	1.00
Dimethyl sulfoxide (DMSO)	1.00
Ethylene glycol	1.00
Glycerol	1.00
Water	1.00



Note: The swelling ratios presented are generally measured after 24 hours of immersion at room temperature.[2] The exact values can vary depending on the specific formulation of PDMS, curing conditions, and experimental parameters.

Experimental Protocols for Assessing Chemical Resistance

A standardized approach is crucial for accurately evaluating the chemical resistance of PDMS. The American Society for Testing and Materials (ASTM) has established standards, such as ASTM D543, which provide a framework for these assessments.[5][6]

Key Experimental Methodologies:

- 1. Immersion Testing (ASTM D543, Practice A): This is the most common method for evaluating the chemical resistance of plastics.[5]
- Specimen Preparation: PDMS samples of known dimensions and weight are prepared. It is important to extract any unpolymerized oligomers before testing to ensure accurate weight measurements.[2]
- Solvent Immersion: The specimens are fully immersed in the test solvent under controlled conditions of temperature and duration.[5] A 24-hour immersion at room temperature is a common practice for determining the equilibrium swelling ratio.[2]
- Measurement of Swelling:
 - Gravimetric Method: The weight of the swollen PDMS is measured and compared to its initial dry weight. To counteract the effects of solvent evaporation, especially with volatile solvents, it is crucial to perform the measurement quickly after removing the sample from the solvent.[7][8]
 - Dimensional Analysis: The change in the dimensions (length, width, thickness) of the
 PDMS sample is measured using calipers or other precise instruments.[2][3]
- Calculation of Swelling Ratio:
 - Weight Swelling Ratio (Qw) = (Weight of swollen PDMS) / (Initial dry weight of PDMS)[3]




- Volume Swelling Ratio (Qv) = (Volume of swollen PDMS) / (Initial dry volume of PDMS)[3]
- 2. Evaluation of Mechanical Properties: Beyond swelling, it is important to assess how solvent exposure affects the mechanical integrity of PDMS.
- Tensile Testing: Following solvent exposure and subsequent drying, tensile tests can be performed to measure changes in properties like tensile strength, elongation at break, and Young's modulus.[6]
- Hardness Testing: Changes in the surface hardness of the PDMS can be evaluated using a durometer.
- 3. Leachable and Extractable Analysis: For applications in drug development and life sciences, it is critical to identify and quantify any substances that may leach from the PDMS into the solvent.[9]
- Extraction: The solvent in which the PDMS was immersed is analyzed using techniques like High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify any leached compounds.[10]


Visualizing Experimental Workflows and Key Relationships

The following diagrams, generated using Graphviz, illustrate the experimental workflow for chemical resistance testing and the relationship between solvent properties and PDMS swelling.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Influence of different organic solvents on degree of swelling of poly (dimethyl siloxane)-based sealer PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Swelling of PDMS networks in solvent vapours; applications for passive RFID wireless sensors - Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/C5TC01927C [pubs.rsc.org]
- 4. rsc.org [rsc.org]
- 5. coirubber.com [coirubber.com]
- 6. belge.com [belge.com]
- 7. digital-library.theiet.org [digital-library.theiet.org]
- 8. Practical strategy to realistically measure the swelling ratio of poly (dimethylsiloxane) without underestimation due to the solvent volatility | IMM Container [imm.cnr.it]







- 9. Leachable and extractable studies on single-use system technologies in commercial scale drug filling lines [edoc.ub.uni-muenchen.de]
- 10. eppendorf.com [eppendorf.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Chemical Resistance of Polydimethylsiloxane (PDMS) to Organic Solvents]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b3030410#pdms-chemical-resistance-toorganic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com